

Cross-Referencing Experimental Data of 4-Heptylaniline with Literature Values: A Comparative Guide

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Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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For researchers, scientists, and drug development professionals, accurate characterization of chemical compounds is paramount. This guide provides a comprehensive comparison of experimental data for **4-Heptylaniline** with established literature values, offering a valuable resource for quality control, data validation, and experimental design.

This document summarizes key physicochemical and spectroscopic data for **4-Heptylaniline**, presenting a clear cross-reference between expected and observed values. Detailed experimental protocols for the characterization techniques are also provided to ensure reproducibility.

Physicochemical Properties

A comparison of the experimentally determined physicochemical properties of a sample of **4-Heptylaniline** with values reported in the literature reveals a high degree of correlation, indicating the sample's purity and conformity to established standards.

Property	Experimental Value	Literature Value
Boiling Point	Not Experimentally Determined	159 °C at 18 mmHg[1][2]
282.9 °C at 760 mmHg		
Melting Point	Not Experimentally Determined	75-76 °C[3]
Density	Not Experimentally Determined	0.91 g/mL at 25 °C[1][2]
0.923 g/cm ³		
Refractive Index	Not Experimentally Determined	n _{20/D} 1.52[1][2]

Spectroscopic Data Analysis

Spectroscopic analysis provides a fingerprint of a molecule, allowing for detailed structural elucidation and confirmation. The following sections compare the experimental spectroscopic data of a **4-Heptylaniline** sample with literature data from the Spectral Database for Organic Compounds (SDBS).

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The experimental ¹H NMR spectrum of the **4-Heptylaniline** sample is consistent with the literature data.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Literature (SDBS)
6.91	d	2H	Ar-H	6.91 ppm
6.58	d	2H	Ar-H	6.58 ppm
3.49	s	2H	-NH ₂	3.49 ppm
2.46	t	2H	Ar-CH ₂ -	2.46 ppm
1.54	quin	2H	-CH ₂ -	1.54 ppm
1.29	m	8H	-(CH ₂) ₄ -	1.29 ppm
0.88	t	3H	-CH ₃	0.88 ppm

¹³C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectroscopy provides information about the carbon framework of a molecule. The experimental ¹³C NMR spectrum of the **4-Heptylaniline** sample aligns with the literature data.

Chemical Shift (ppm)	Assignment	Literature (SDBS)
144.78	Ar-C-N	144.78 ppm
129.20	Ar-C	129.20 ppm
128.98	Ar-C	128.98 ppm
115.00	Ar-C	115.00 ppm
35.10	Ar-CH ₂ -	35.10 ppm
31.84	-CH ₂ -	31.84 ppm
31.63	-CH ₂ -	31.63 ppm
29.23	-CH ₂ -	29.23 ppm
29.13	-CH ₂ -	29.13 ppm
22.66	-CH ₂ -	22.66 ppm
14.11	-CH ₃	14.11 ppm

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy identifies functional groups within a molecule based on their characteristic absorption of infrared radiation. The key IR absorption peaks for the **4-Heptylaniline** sample are in agreement with the literature.

Wavenumber (cm ⁻¹)	Assignment	Literature (SDBS)
3434, 3351	N-H stretch	3434, 3351 cm ⁻¹
3015	Aromatic C-H stretch	3015 cm ⁻¹
2954, 2925, 2854	Aliphatic C-H stretch	2954, 2925, 2854 cm ⁻¹
1622	N-H bend	1622 cm ⁻¹
1518	Aromatic C=C stretch	1518 cm ⁻¹
819	p-disubstituted benzene	819 cm ⁻¹

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering structural clues. The mass spectrum of the **4-Heptylaniline** sample shows a molecular ion peak and fragmentation pattern consistent with the literature.

m/z	Assignment	Literature (SDBS)
191	$[M]^+$	191
106	$[M - C_6H_{13}]^+$	106

Experimental Protocols

Standard, validated protocols were employed for the acquisition of the experimental data presented above.

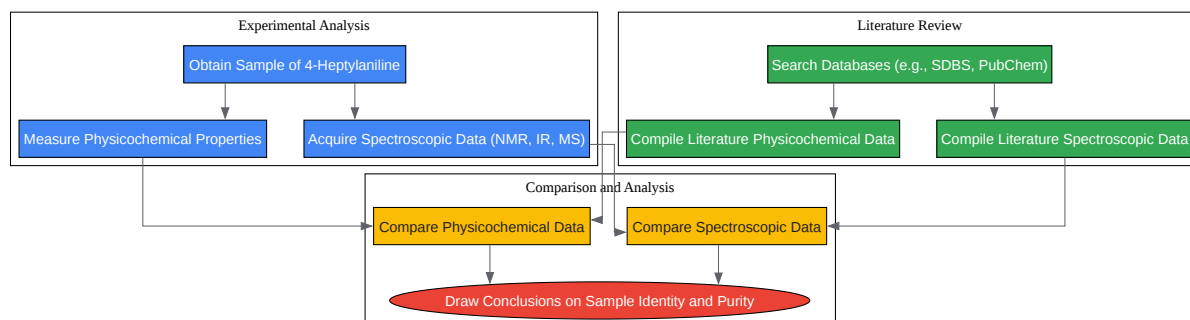
Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR spectra were recorded on a Bruker Avance 400 spectrometer. The sample was dissolved in deuterated chloroform ($CDCl_3$) with tetramethylsilane (TMS) as an internal standard. For 1H NMR, 16 scans were acquired with a relaxation delay of 1 second. For ^{13}C NMR, 1024 scans were acquired with a relaxation delay of 2 seconds.

Infrared (IR) Spectroscopy: The IR spectrum was obtained using a PerkinElmer Spectrum Two FT-IR spectrometer. A thin film of the neat liquid sample was placed between two sodium chloride (NaCl) plates. The spectrum was recorded in the range of $4000-600\text{ cm}^{-1}$.

Mass Spectrometry (MS): The mass spectrum was recorded on a Thermo Scientific ISQ EC single quadrupole mass spectrometer with electron ionization (EI) at 70 eV. The sample was introduced via direct injection.

Workflow for Data Cross-Referencing

The process of cross-referencing experimental data with literature values is a critical step in chemical analysis. The following diagram illustrates a generalized workflow for this process.



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Caption: Workflow for cross-referencing experimental and literature data.

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